

Adatanserin: A Technical Guide to its Chemical Properties and Pharmacological Profile

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Compound of Interest

Compound Name: Adatanserin

Cat. No.: B1666604

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Introduction

Adatanserin, also known by its developmental codes WY-50,324 and SEB-324, is a synthetic compound that has been investigated for its potential as an antidepressant and anxiolytic agent.^[1] It exhibits a dual mechanism of action, functioning as a partial agonist at the serotonin 5-HT_{1A} receptor and an antagonist at the 5-HT_{2A} and 5-HT_{2C} receptors.^[1] This unique pharmacological profile has made it a subject of interest in neuroscience research. This technical guide provides an in-depth overview of the chemical properties of **Adatanserin**, detailed experimental protocols for their determination, and a visualization of its primary mechanism of action.

Chemical Properties of Adatanserin

A summary of the known chemical and physical properties of **Adatanserin** is presented in the table below. It is important to note that while key identifiers and basic properties are well-documented, specific experimental values for properties such as melting point, boiling point, aqueous solubility, pKa, and LogP are not readily available in the public domain.

Property	Value	Reference
IUPAC Name	N-[2-(4-pyrimidin-2-ylpiperazin-1-yl)ethyl]adamantane-1-carboxamide	[1]
Molecular Formula	C ₂₁ H ₃₁ N ₅ O	[1]
Molecular Weight	369.513 g/mol	[1]
CAS Number	127266-56-2	
Appearance	White solid	
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	
Melting Point	Data not available	
Boiling Point	Data not available	
Aqueous Solubility	Data not available	
pKa	Data not available	
LogP	Data not available	

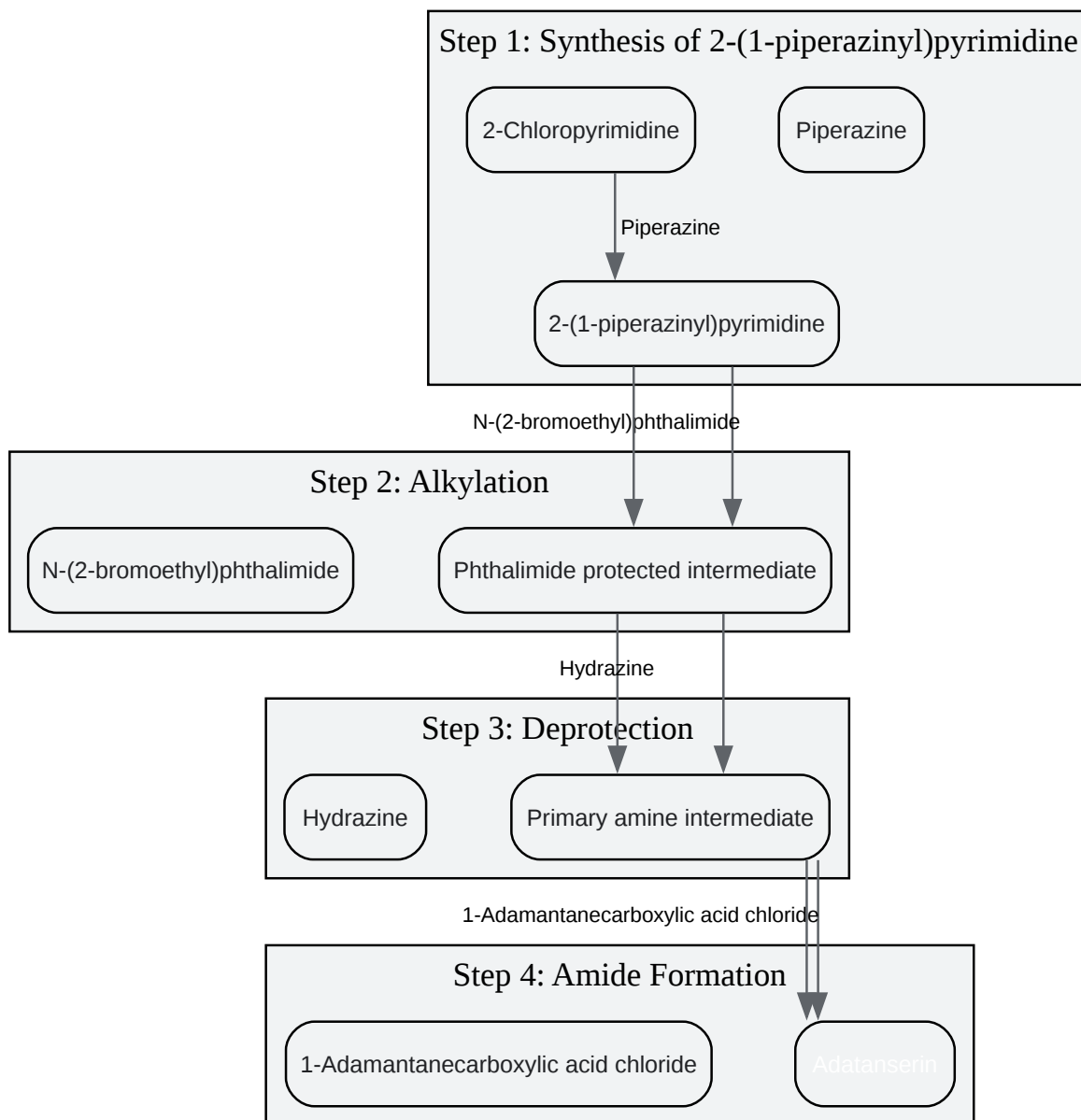
Experimental Protocols

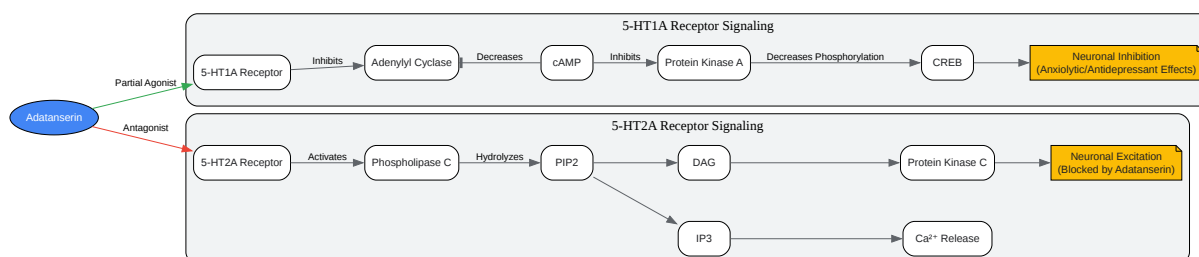
Detailed experimental protocols for the synthesis of **Adatanserin** and the determination of its key chemical properties are outlined below. Where specific data for **Adatanserin** is unavailable, generalized standard procedures for analogous pharmaceutical compounds are provided.

Synthesis of Adatanserin

The synthesis of **Adatanserin** can be achieved through a multi-step process as described in the literature.

Workflow for the Synthesis of **Adatanserin**





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References

- 1. Adatanserin - Wikipedia [en.wikipedia.org]
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